

The Geochemical Significance of Fayalite: An In-depth Petrological Guide

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Compound of Interest

Compound Name: *Fayalite*

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Fayalite (Fe_2SiO_4), the iron-rich end-member of the olivine solid-solution series, serves as a critical indicator mineral in petrology. Its presence, composition, and textural relationships with other minerals provide profound insights into the physio-chemical conditions of magma generation, differentiation, metamorphism, and the redox state of geological systems. This technical guide offers a comprehensive overview of the geochemical significance of **fayalite** for researchers, scientists, and professionals in the earth sciences.

Crystal Chemistry and Physical Properties

Fayalite belongs to the orthorhombic crystal system and is isostructural with forsterite (Mg_2SiO_4), the magnesium-rich end-member of the olivine group.^{[1][2]} It forms a complete solid solution series with forsterite, and its composition is often expressed in terms of mole percent **fayalite** (Fa) or forsterite (Fo).^{[3][4]} **Fayalite** also forms a solid solution series with tephroite (Mn_2SiO_4).^{[1][3]} The substitution of Fe^{2+} for Mg^{2+} results in distinct physical and optical properties.

Table 1: Physical and Optical Properties of **Fayalite**

Property	Value
Chemical Formula	Fe ₂ SiO ₄
Crystal System	Orthorhombic
Color	Greenish-yellow, yellow-brown, brown
Luster	Vitreous to resinous
Hardness (Mohs)	6.5 - 7.0
Specific Gravity	4.39 g/cm ³ [5]
Cleavage	{010} moderate, {100} imperfect[1]
Refractive Indices	n _α = 1.731–1.824, n _β = 1.760–1.864, n _γ = 1.773–1.875[1]
Birefringence	0.042–0.051[1]
2V Angle	47° to 74° (measured)[1]

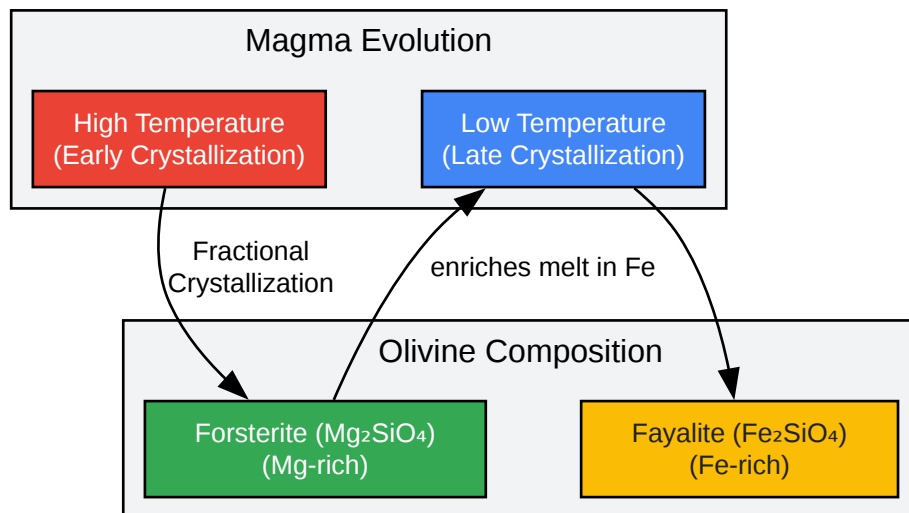
Geochemical Significance in Igneous Petrology

The presence of **fayalite** in igneous rocks is a powerful indicator of specific magmatic compositions and evolutionary paths. It is a relatively common constituent of acidic and alkaline igneous rocks such as obsidians, rhyolites, trachytes, and phonolites, as well as plutonic quartz syenites.[1] Its main occurrence is in ultramafic volcanic and plutonic rocks, and less commonly in felsic plutonic rocks and granite pegmatites.[1]

Magmatic Differentiation and Iron Enrichment

In the forsterite-**fayalite** solid solution series, forsterite has a much higher melting temperature than **fayalite**. [2] Consequently, during the fractional crystallization of a mafic magma, the early-formed olivine crystals are enriched in magnesium (forsterite), leaving the residual melt progressively enriched in iron. This iron enrichment can lead to the crystallization of fayalitic olivine in the later stages of differentiation, particularly in silica-rich and alkaline magmas.

Forsterite-Fayalite Solid Solution Series

[Click to download full resolution via product page](#)Forsterite-**Fayalite** Solid Solution Series

Stability with Quartz

A key petrological significance of **fayalite** is its stability in the presence of quartz at low pressures.[1] More magnesium-rich olivine is not stable with quartz, as it reacts to form orthopyroxene. The presence of iron stabilizes the olivine + quartz assemblage.[1] This relationship can be used to place constraints on the pressures at which these mineral assemblages formed. **Fayalite**-bearing assemblages with quartz are characteristic of some granites, rhyolites, and quartz syenites.[6]

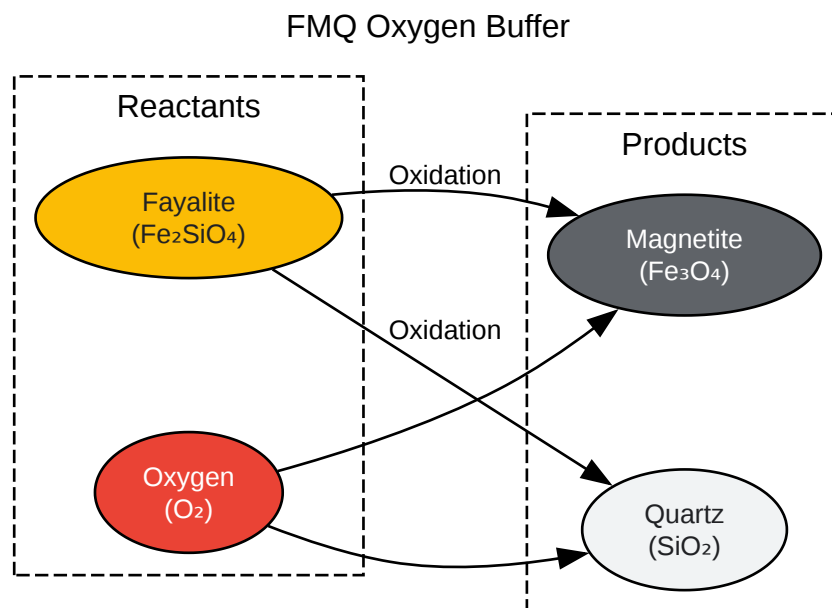
The Fayalite-Magnetite-Quartz (FMQ) Oxygen Buffer

Fayalite is a crucial component of the **Fayalite**-Magnetite-Quartz (FMQ) oxygen buffer, a fundamental concept in experimental petrology and for determining the redox conditions of natural systems.[1] The reaction is:



This equilibrium is used to control the oxygen fugacity (a measure of the reactive oxygen) in laboratory experiments and to calculate the oxygen fugacity recorded by mineral assemblages

in igneous and metamorphic rocks.[1] The presence of this assemblage in a rock indicates relatively reducing conditions.



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FMQ Oxygen Buffer Signaling Pathway

Occurrence in A-type and Rapakivi Granites

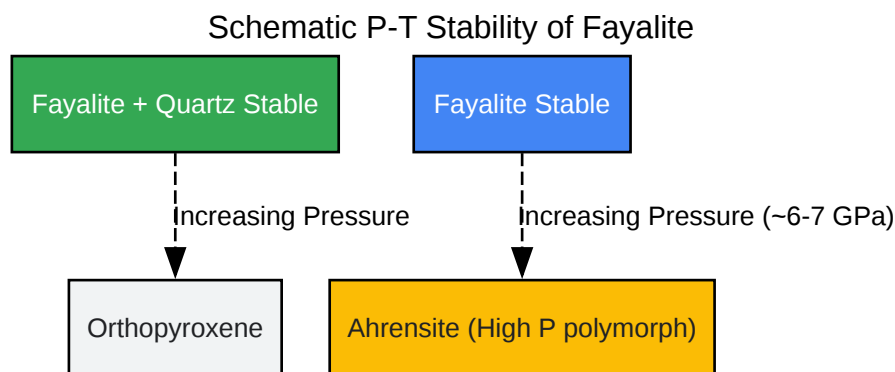
Fayalite is a characteristic mineral in certain types of granites, particularly A-type (anorogenic) and rapakivi granites. Its presence in these rocks suggests high-temperature, low water activity, and often reduced magmatic conditions.[7] Studies of **fayalite**-bearing A-type granites have shown that they can be generated by the high-temperature melting of granulitic metasedimentary rocks.[7] In the **fayalite**-bearing rapakivi granites of South Greenland, **fayalite** is part of an anhydrous primary mafic mineralogy, indicating crystallization under reducing conditions.[8]

Geochemical Significance in Metamorphic Petrology

Fayalite is also found in a range of metamorphic rocks, providing insights into the protolith composition and metamorphic conditions. It occurs in medium-grade thermally metamorphosed iron-rich sediments and impure carbonate rocks.[1]

High-Pressure Behavior

At high pressures, **fayalite** undergoes a phase transition to ahrensite, the iron-bearing analogue of ringwoodite.[1] This transition occurs at approximately 6-7 GPa, a significantly lower pressure than the corresponding phase transitions of forsterite.[1] This has important implications for understanding the mineralogy of the Earth's upper mantle.



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Schematic P-T Stability of **Fayalite**

Fayalite in Extraterrestrial Materials

Fayalite is a significant component of some meteorites and provides clues to the early processes in the solar system. The formation of iron-rich olivine in chondrite matrices is thought to be the result of secondary asteroidal processes, such as aqueous alteration.[9]

Hydrothermal experiments have shown that **fayalite** can form at relatively low temperatures (around 220°C) through the interaction of hydrothermal fluids with pristine materials in the early solar nebula.[9]

Weathering and Alteration

Fayalite is susceptible to weathering and alteration at the Earth's surface. A common alteration product is "iddingsite," a reddish-brown mixture of clay minerals, iron oxides, and ferrihydrites. The initial stages of alteration can involve the formation of laihunite, an oxidized fayalitic phase. [10] Under certain conditions, **fayalite** dissolution can lead to the formation of siderite (FeCO_3). [11]

Analytical Techniques for Fayalite Analysis

A comprehensive understanding of the geochemical significance of **fayalite** requires detailed mineralogical and chemical analysis.

Experimental Protocols

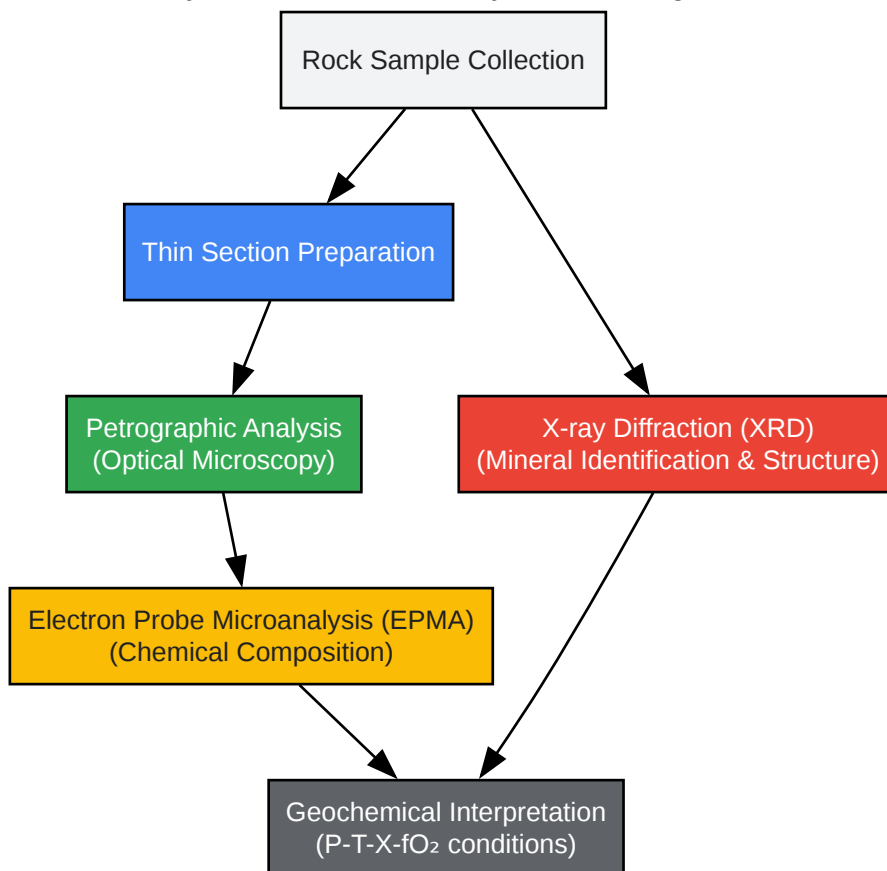
Electron Probe Microanalysis (EPMA): This is a key technique for determining the major and minor element composition of **fayalite**.

- **Sample Preparation:** A polished thin section or grain mount of the rock is prepared and coated with a thin layer of carbon to ensure electrical conductivity.
- **Instrumentation:** A focused beam of electrons is directed at the **fayalite** grain. The interaction of the electron beam with the sample produces characteristic X-rays for each element.
- **Data Acquisition:** The wavelengths and intensities of the emitted X-rays are measured using wavelength-dispersive spectrometers.
- **Data Processing:** The raw X-ray counts are converted into elemental concentrations by comparison with well-characterized standards.

X-ray Diffraction (XRD): This technique is used to identify the crystal structure of **fayalite** and to determine its unit-cell parameters, which can provide information about its composition.

- **Sample Preparation:** A small portion of the rock is powdered to a fine grain size.
- **Instrumentation:** The powdered sample is placed in a diffractometer, and a beam of X-rays is directed at it.
- **Data Acquisition:** The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- **Data Analysis:** The resulting diffraction pattern is compared to a database of known minerals to identify **fayalite**. The positions of the diffraction peaks can be used to calculate the unit-cell dimensions.

Analytical Workflow for Fayalite-Bearing Rocks



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Analytical Workflow for **Fayalite**-Bearing Rocks

Quantitative Data Summary

The chemical composition of **fayalite** can vary depending on the geological environment. The following table provides representative compositions from different rock types.

Table 2: Representative Chemical Compositions of **Fayalite** (Weight %)

Oxide	Rapakivi Granite[8]	Nepheline Syenite[12]	Thermally Metamorphosed Iron-rich Sediment
SiO ₂	29.5 - 30.5	~30	29.0 - 31.0
FeO	65.0 - 70.0	~68	62.0 - 68.0
MgO	0.1 - 1.0	< 0.5	0.5 - 2.0
MnO	0.5 - 2.0	~1.0	1.0 - 3.0
CaO	< 0.5	< 0.5	< 1.0
Fa#	93 - 96.5	>95	~90 - 95

Note: These are generalized ranges based on typical compositions found in the literature. Actual compositions can vary.

Conclusion

Fayalite is more than just an iron-rich silicate; it is a sensitive recorder of geological processes. Its presence and composition provide invaluable information on the degree of magmatic differentiation, the pressure and temperature of rock formation, and, most critically, the prevailing oxygen fugacity. A thorough analysis of **fayalite** within its petrological context allows for a detailed reconstruction of the geochemical history of igneous and metamorphic systems.

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